

14-Pentadecenoic acid CAS number and chemical structure

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Compound of Interest

Compound Name: 14-Pentadecenoic acid

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An In-Depth Technical Guide to 14-Pentadecenoic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

14-Pentadecenoic acid (also known as ω -pentadecenoic acid) is a long-chain monounsaturated fatty acid with the lipid number C15:1. Its terminal olefinic group makes it a subject of interest for various chemical and materials science applications. This technical guide provides a comprehensive overview of its chemical properties, known applications, and a summary of relevant experimental procedures.

Chemical Structure and Identification

The definitive identification of **14-pentadecenoic acid** is crucial for research and development. Its chemical structure is characterized by a 15-carbon chain with a terminal double bond between C14 and C15.

Chemical Structure:

Table 1: Chemical and Physical Properties of **14-Pentadecenoic Acid**

Property	Value	Reference(s)
CAS Number	17351-34-7	[1][2]
Molecular Formula	C ₁₅ H ₂₈ O ₂	[1]
Molecular Weight	240.38 g/mol	[1]
IUPAC Name	Pentadec-14-enoic acid	[1]
Synonyms	ω-Pentadecenoic acid, FA 15:1	[2]
Physical State	Solid	[2]
Solubility	DMF: 25 mg/ml; DMSO: 10 mg/ml; Ethanol: 25 mg/ml; DMF:PBS (pH 7.2) (1:1): 0.25 mg/ml	[2]
Storage Temperature	-20°C	[2]

Applications in Materials Science

14-Pentadecenoic acid serves as a valuable monomer in the synthesis of specialized polymers, primarily due to its terminal double bond which is amenable to polymerization and chemical modification.

Fibrous Scaffold Biomaterials for Tissue Engineering

14-Pentadecenoic acid has been utilized in the fabrication of fibrous scaffold biomaterials.[2] These scaffolds, often produced through techniques like electrospinning, can mimic the extracellular matrix, providing a supportive structure for cell growth and tissue regeneration.[3] The inclusion of fatty acid derivatives can influence the mechanical properties and biocompatibility of the resulting biomaterial.

Metallomesogenic Side-Chain Polymers

Another significant application is in the construction of metallomesogenic side-chain polymers. [4] These polymers incorporate metal ions and liquid crystal properties, making them suitable for specialized applications such as coatings for capillary columns in gas chromatography.[2][4]

The long aliphatic chain of **14-pentadecenoic acid** contributes to the liquid crystalline behavior of the polymer.

Experimental Protocols

Detailed experimental protocols for the synthesis and application of **14-pentadecenoic acid** are not widely published. However, methodologies for related compounds and general procedures for fatty acid analysis provide a foundation for experimental design.

Synthesis of a Related Compound: (Z)-14-Methyl-9-pentadecenoic Acid

While a direct protocol for **14-pentadecenoic acid** is not readily available in the reviewed literature, an improved synthesis for a structurally related compound, (Z)-14-methyl-9-pentadecenoic acid, has been reported. This multi-step synthesis starts from commercially available 8-bromo-1-octanol and utilizes (trimethylsilyl)acetylene as a key reagent. This approach could potentially be adapted for the synthesis of **14-pentadecenoic acid** by selecting appropriate starting materials.

General Protocol for Fatty Acid Analysis by Gas Chromatography (GC)

The analysis of **14-pentadecenoic acid**, particularly its quantification in biological or synthetic samples, is typically performed using gas chromatography. The general steps are as follows:

- **Lipid Extraction:** Lipids are extracted from the sample matrix using a solvent system, commonly a mixture of chloroform and methanol.
- **Saponification (Optional):** If the fatty acid is esterified, a saponification step using a base (e.g., KOH) is required to release the free fatty acid.
- **Derivatization:** The carboxylic acid group is converted to a more volatile ester, typically a fatty acid methyl ester (FAME), by reaction with a methylating agent (e.g., BF₃-methanol or HCl-methanol).
- **GC Analysis:** The FAMEs are separated and quantified using a gas chromatograph equipped with an appropriate column (e.g., a polar capillary column) and a detector (e.g., Flame

Ionization Detector - FID or Mass Spectrometer - MS).

Biological Activity and Signaling Pathways

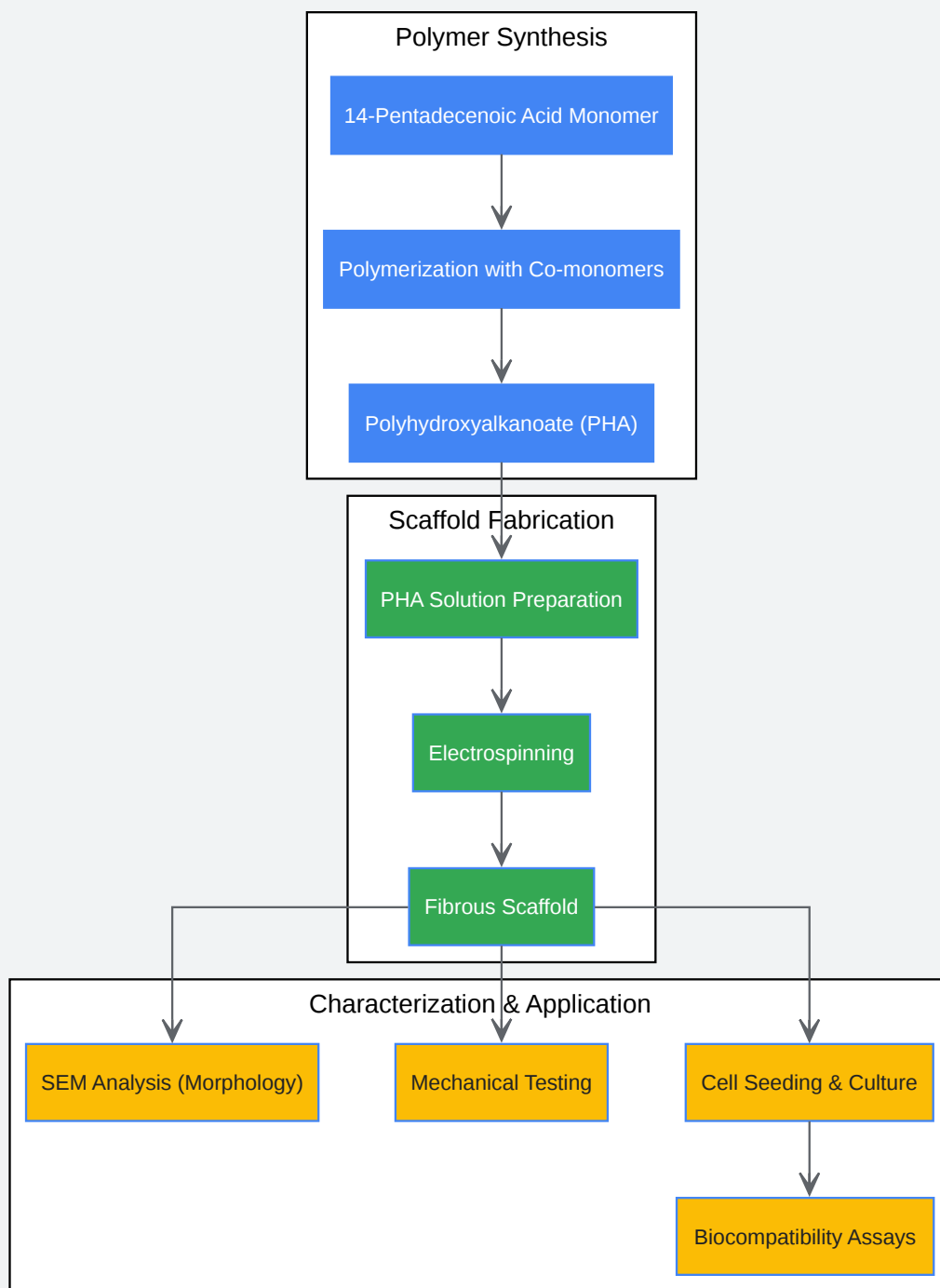
A comprehensive search of the scientific literature reveals a significant gap in the understanding of the specific biological activities and signaling pathways of **14-pentadecenoic acid**. Much of the research on C15 fatty acids has focused on its saturated counterpart, pentadecanoic acid (C15:0). Pentadecanoic acid has been investigated for its roles in various cellular processes, including the modulation of AMPK and mTOR signaling pathways, and has been linked to cardiometabolic health.^{[5][6]}

However, it is crucial to note that the biological effects of saturated and unsaturated fatty acids can differ significantly. Therefore, the signaling pathways associated with pentadecanoic acid cannot be directly attributed to **14-pentadecenoic acid**. One study noted the oxidation of **14-pentadecenoic acid** as a result of the growth of *Micrococcus cerificans*.^{[2][7]} Further research is required to elucidate the specific biological functions and cellular signaling cascades involving **14-pentadecenoic acid**.

Mandatory Visualizations

Due to the lack of specific information regarding the biological signaling pathways of **14-pentadecenoic acid**, a diagram illustrating a known application workflow is provided instead.

Experimental Workflow: Fabrication of Fibrous Scaffolds

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Caption: Workflow for fibrous scaffold fabrication.

This diagram illustrates the general workflow for utilizing **14-pentadecenoic acid** in the creation of polyhydroxyalkanoate (PHA) fibrous scaffolds for tissue engineering applications, from polymer synthesis to characterization.

Conclusion

14-Pentadecenoic acid is a monounsaturated fatty acid with established applications in materials science, particularly in the development of biomaterials and specialized polymers. While its chemical properties are well-defined, there is a notable scarcity of detailed experimental protocols for its synthesis and application. Furthermore, a significant knowledge gap exists regarding its specific biological roles and signaling pathways, which are often conflated with those of its saturated analog, pentadecanoic acid. This highlights a clear need for further research to unlock the full potential of **14-pentadecenoic acid** in both materials and life sciences.

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